

Technical Whitepaper: The Compound K-80001

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: K-80001

Cat. No.: B15609639

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An In-depth Analysis of a Nomenclatural Challenge in Chemical Data Retrieval

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document addresses the significant challenge in sourcing solubility and stability data for the identifier "**K-80001**." Initial investigations reveal that this designation predominantly refers to a commercially available sharpening stone, creating considerable ambiguity in scientific literature and data searches. While a single Safety Data Sheet (SDS) links "**K-80001**" to a chemical compound with the CAS Number 242800-40-4, it critically lacks any specific data on solubility or stability. This paper details the findings and discusses the implications for researchers seeking information on compounds with non-standardized identifiers.

Introduction: The "K-80001" Identification Problem

The accurate identification of chemical compounds is fundamental to all aspects of chemical research and drug development. Standardized nomenclature and universally recognized identifiers, such as CAS Numbers, are crucial for reliable data retrieval. However, internal company codes or less common identifiers can lead to significant challenges in accessing public domain data. The identifier "**K-80001**" presents a clear example of this issue.

A comprehensive search for "**K-80001**" across various databases and search engines overwhelmingly returns results related to a Japanese sharpening stone manufactured by Fox Knives, also referred to as FOXK80001.[1][2] This product is widely available from multiple retailers.[1][2][3] This prevalent association severely hampers the search for any chemical compound that may share the same identifier.

Chemical Identification and Data Scarcity

Despite the prevalence of the sharpening stone, a Safety Data Sheet from the supplier TargetMol does list a chemical entity designated as "**K-80001**" with the CAS Number 242800-40-4.[4] This provides a critical link to a specific chemical substance. However, the available SDS is incomplete from a researcher's perspective, explicitly stating "no data available" for key physicochemical properties.

Solubility Data

The Safety Data Sheet for **K-80001** (CAS 242800-40-4) provides no quantitative or qualitative data on its solubility in aqueous or organic solvents.[4]

Stability and Reactivity Data

Similarly, the section on stability and reactivity in the available SDS is devoid of specific information.[4] There is no data regarding the compound's chemical stability under various conditions, its reactivity, or potential degradation pathways.[4]

Data Presentation: Summary of Available Information

Due to the lack of quantitative data, a detailed comparative table cannot be constructed. The available information is summarized below:

Property	Data	Source
Identifier	K-80001	TargetMol
CAS Number	242800-40-4	TargetMol[4]
Solubility	No data available	TargetMol[4]
Stability	No data available	TargetMol[4]

Experimental Protocols

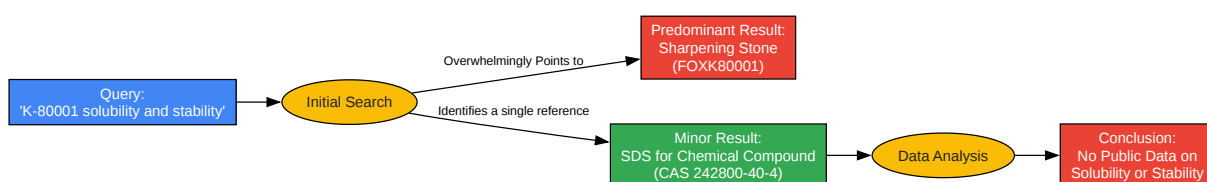
No experimental protocols related to the solubility or stability of **K-80001** (CAS 242800-40-4) were found in the public domain.

Signaling Pathways and Mechanism of Action

There is no publicly available information on the mechanism of action or associated signaling pathways for the compound identified as **K-80001** (CAS 242800-40-4).

Visualization of the Data Retrieval Challenge

The logical workflow of the information retrieval process and its outcome can be visualized as follows:



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Caption: Logical workflow illustrating the **K-80001** data retrieval challenge.

Conclusion and Recommendations

The identifier "**K-80001**" is a challenging case study in chemical data retrieval. The overwhelming association with a commercial product obscures the search for a chemical

compound with the same designation. While a CAS number has been identified, the lack of public data on solubility and stability renders a full technical analysis impossible at this time.

For researchers and drug development professionals encountering similar issues, the following steps are recommended:

- Cross-reference with multiple identifiers: Whenever possible, use CAS numbers, IUPAC names, or other standardized identifiers in addition to internal or less common codes.
- Directly contact suppliers: For compounds sourced from specific vendors, direct communication is the most reliable way to obtain detailed technical data sheets and experimental protocols.
- Consult proprietary databases: Subscription-based chemical databases may contain information not available in the public domain.

This whitepaper serves to highlight the current informational void for **K-80001** and underscores the critical importance of standardized nomenclature in scientific research.

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References

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- 2. K-80001 - JAPANESE SHARPENING STONE - Stones for sharpening - FOX Knives [foxknives.com]
- 3. Blade Sharpeners & Stones, Blade Parts, Supplies & Accs, Knives, Swords & Blades, Collectables - PicClick AU [picclick.com.au]
- 4. targetmol.com [targetmol.com]
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